

trimethylolpropane diallyl ether molecular weight and formula

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Compound of Interest

Compound Name: Trimethylolpropane diallyl ether

Cat. No.: B1266098

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An In-depth Technical Guide on **Trimethylolpropane Diallyl Ether**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physicochemical properties of **trimethylolpropane diallyl ether** (TMPDE), a versatile chemical compound with applications in various fields of chemical synthesis.

Core Properties

Trimethylolpropane diallyl ether is an organic compound that is notable for its use as a crosslinking agent and a reactive diluent in the formulation of polymers, coatings, and adhesives.^[1] Its chemical structure features a central trimethylolpropane core with two allyl ether functional groups.^[1]

Physicochemical Data

A summary of the key quantitative data for **trimethylolpropane diallyl ether** is presented below for easy reference and comparison.

| Property | Value | Source |
|----------------------------|--|--------------|
| Molecular Formula | C ₁₂ H ₂₂ O ₃ | [1][2][3][4] |
| Molecular Weight | 214.30 g/mol | [2][5] |
| Alternate Molecular Weight | 214.31 g/mol | [3] |
| Alternate Molecular Weight | 214.3 g/mol | [4][6] |
| CAS Number | 682-09-7 | [2][4][5] |
| Appearance | Colorless to pale yellow liquid | [1] |
| Density | 0.955 g/mL at 25 °C | [4] |
| Boiling Point | 135 °C at 13 mmHg | [4][6] |
| Refractive Index | n ₂₀ /D 1.458 | [4][6] |

Experimental Protocols

The determination of the physicochemical properties of **trimethylolpropane diallyl ether** involves standard analytical techniques. While specific experimental protocols for the cited data are not detailed in the provided search results, the following outlines the general methodologies employed for such characterizations.

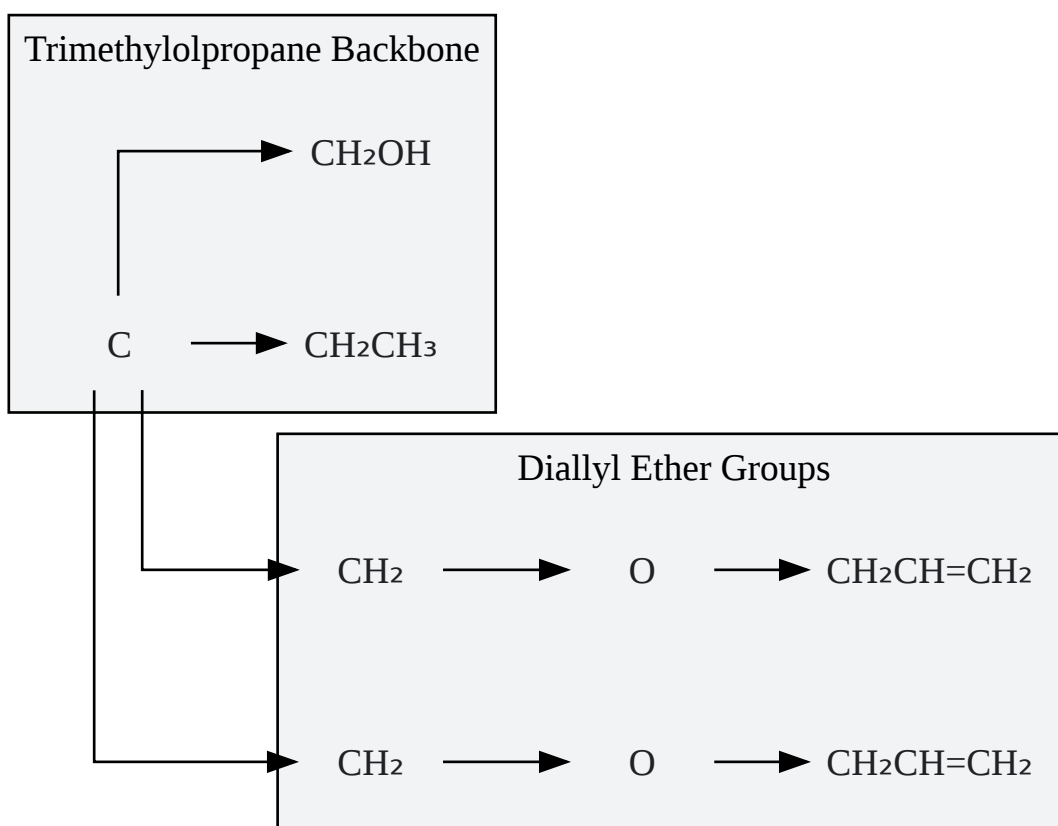
Determination of Molecular Weight and Formula:

- **Mass Spectrometry (MS):** High-resolution mass spectrometry is a primary technique used to determine the accurate mass of a molecule. From the accurate mass, the elemental composition and thus the molecular formula can be deduced.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR spectroscopy are used to elucidate the chemical structure of the molecule. The integration of proton signals in ¹H NMR can help confirm the ratio of different types of protons, consistent with the proposed formula.
- **Elemental Analysis:** This technique directly measures the percentage composition of elements (carbon, hydrogen, oxygen) in a sample, which is then used to derive the empirical

and molecular formulas.

Logical Relationships and Structure

The structural formula of **trimethylolpropane diallyl ether** dictates its chemical reactivity and physical properties. The presence of the allyl groups provides sites for polymerization and crosslinking reactions, while the hydroxyl group can participate in other chemical transformations.



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